

Physicochemical Properties of 1-Butylimidazole: A Technical Guide for Solvent Selection

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Compound of Interest

Compound Name: *1-Butylimidazole*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core physicochemical properties of **1-butylimidazole**, a key building block in the synthesis of ionic liquids and other functional materials. Understanding these properties is critical for its effective use as a solvent and for the rational design of new materials in pharmaceutical and chemical research.

Core Physicochemical Data

The selection of an appropriate solvent is a pivotal step in chemical synthesis and formulation. The following table summarizes the key physicochemical properties of **1-butylimidazole** to aid in this selection process.

Property	Value	Units	Conditions
Molecular Formula	C ₇ H ₁₂ N ₂	-	-
Molecular Weight	124.18	g/mol	-
Appearance	Colorless to light yellow liquid	-	Ambient
Density	0.945	g/mL	25 °C
Boiling Point	235	°C	760 mmHg
	114-116	°C	12 mmHg
Melting Point	72	°C	-
Refractive Index	1.480	n _{20/D}	20 °C
Flash Point	145	°C	-
Solubility	Soluble in water, ethanol, acetone, chloroform, methanol. [1][2][3] Insoluble in water (contradictory reports exist).[4][5]	-	-
pKa	7.09 ± 0.10 (Predicted)	-	-

Experimental Protocols for Property Determination

Accurate determination of physicochemical properties is essential for the reliable application of **1-butylimidazole**. The following are detailed methodologies for key experiments.

Density Determination

The density of a liquid can be determined using the gravimetric buoyancy method, which is based on Archimedes' principle.[6]

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- Thermometer
- Reference body of known volume (e.g., glass sinker)[\[6\]](#)

Procedure:

- Measure the mass of the empty, clean, and dry graduated cylinder or pycnometer.
- Add a known volume of **1-butylimidazole** to the graduated cylinder or fill the pycnometer to its calibrated mark.
- Measure the mass of the container with the liquid.
- Record the temperature of the liquid.
- Calculate the density using the formula: Density = Mass / Volume.[\[7\]](#)
- For higher accuracy using the buoyancy method, a sinker of known volume is weighed in air and then submerged in the liquid. The density is calculated from the difference in mass.[\[6\]](#)

Boiling Point Determination

The boiling point can be determined by distillation or the Thiele tube method.[\[8\]](#)[\[9\]](#) The boiling point is the temperature at which the vapor pressure of the liquid equals the external pressure.[\[8\]](#)[\[10\]](#)

Apparatus:

- Distillation flask or small test tube
- Condenser (for distillation)
- Thermometer
- Heating mantle or oil bath

- Thiele tube and capillary tube (for Thiele tube method)[9]
- Boiling chips

Procedure (Thiele Tube Method):

- Place a small amount of **1-butylimidazole** into a small test tube.
- Invert a sealed capillary tube into the test tube with the open end submerged in the liquid.
- Attach the test tube to a thermometer.
- Place the assembly in a Thiele tube filled with a suitable heating oil.[9][10]
- Heat the side arm of the Thiele tube gently.
- Observe a steady stream of bubbles emerging from the capillary tube.
- Remove the heat and allow the apparatus to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is the boiling point.[9][11]

Melting Point Determination

The melting point is the temperature at which a substance changes from a solid to a liquid. For pure compounds, this occurs over a narrow range.[12]

Apparatus:

- Capillary tubes
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Thermometer

Procedure:

- Ensure the **1-butylimidazole** sample is solidified (if necessary, by cooling).

- Pack a small amount of the powdered solid into a capillary tube.
- Place the capillary tube in the melting point apparatus.
- Heat the sample slowly.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.

Viscosity Measurement

Viscosity, a measure of a fluid's resistance to flow, is a critical parameter for solvent applications. For ionic liquids, viscosity can be measured using rotational viscometers or vibrating wire viscometers.[\[13\]](#)[\[14\]](#)

Apparatus:

- Rotational viscometer (e.g., Brookfield type) or a vibrating wire viscometer
- Temperature-controlled sample holder

Procedure (Rotational Viscometer):

- Place a known volume of **1-butylimidazole** into the sample cup.
- Equilibrate the sample to the desired temperature.
- Select an appropriate spindle and rotational speed.
- Immerse the spindle in the liquid to the marked level.
- Start the viscometer and allow the reading to stabilize.
- Record the viscosity value from the instrument display. The ASTM D2196-2015 standard can be followed for detailed guidance.[\[13\]](#)

Surface Tension Measurement

Surface tension can be determined using methods such as the Du Noüy ring, Wilhelmy plate, or the pendant drop method.[12][15]

Apparatus:

- Tensiometer (with Du Noüy ring or Wilhelmy plate attachment) or a goniometer/tensiometer for pendant drop analysis
- Temperature-controlled stage

Procedure (Pendant Drop Method):

- A drop of **1-butylimidazole** is formed at the tip of a needle within a sealed, temperature-controlled cuvette.[12]
- A camera captures the profile of the pendant drop.
- Image analysis software fits the drop shape to the Young-Laplace equation to calculate the surface tension.
- This method is particularly useful for measuring dynamic surface tension as a function of time.[12]

Refractive Index Measurement

The refractive index is a fundamental property related to the composition and purity of a substance. It is measured using a refractometer.[16]

Apparatus:

- Abbe refractometer or a digital refractometer
- Constant temperature water bath
- Light source (typically sodium D-line, 589 nm)

Procedure:

- Calibrate the refractometer using a standard of known refractive index.

- Place a few drops of **1-butylimidazole** onto the prism of the refractometer.
- Close the prism and allow the sample to reach thermal equilibrium (typically 20 °C).[\[1\]](#)
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Read the refractive index from the instrument's scale or digital display.

Solubility Determination

The solubility of **1-butylimidazole** in various solvents is determined by the equilibrium saturation method.

Apparatus:

- Vials or test tubes with closures
- Shaker or magnetic stirrer
- Temperature-controlled bath or incubator
- Analytical technique for concentration measurement (e.g., UV-Vis spectroscopy, HPLC, or gravimetric analysis)

Procedure:

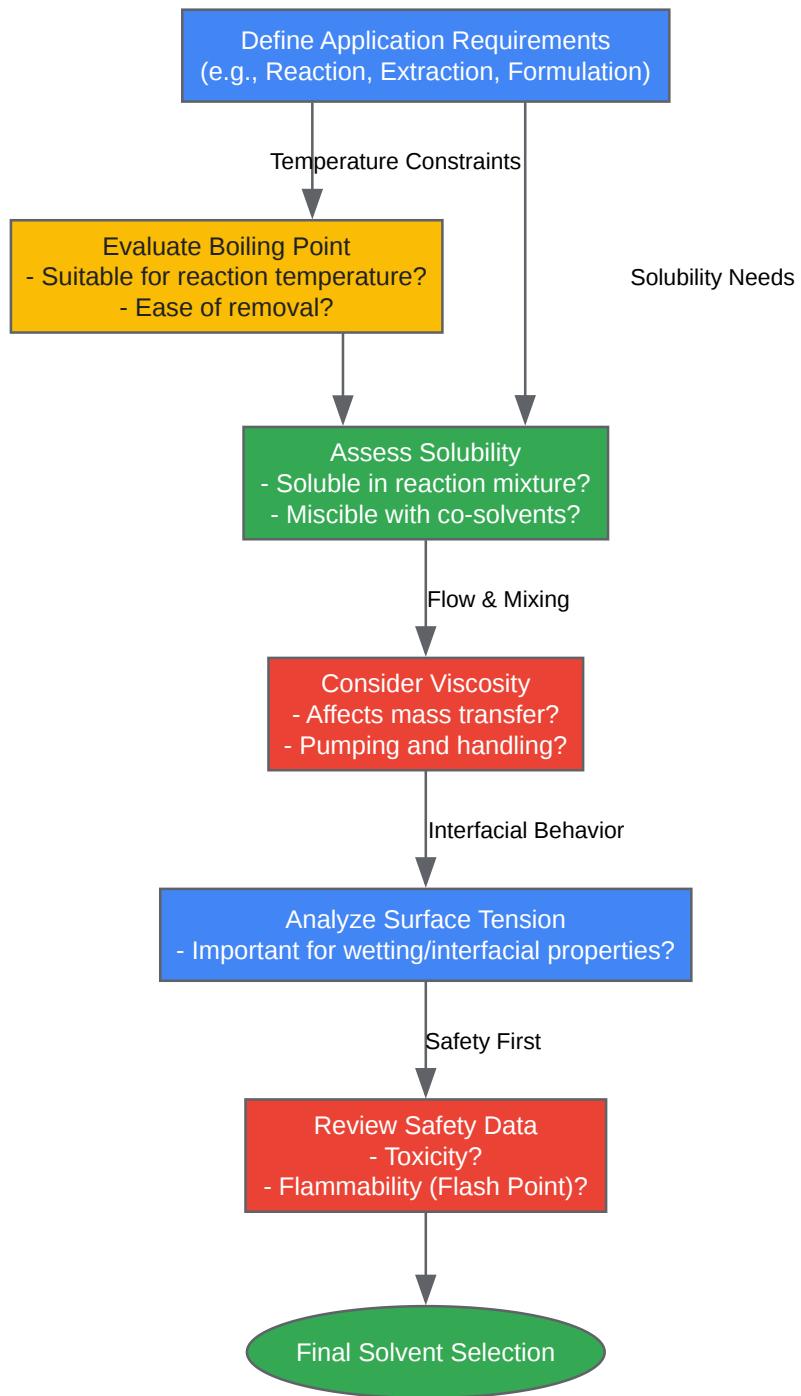
- Add an excess amount of **1-butylimidazole** to a known volume of the solvent in a vial.
- Seal the vial and place it in a temperature-controlled shaker or stirrer.
- Agitate the mixture for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours).
- Allow any undissolved material to settle.
- Carefully extract a known volume of the supernatant (the saturated solution).
- Determine the concentration of **1-butylimidazole** in the supernatant using a suitable analytical method. For qualitative assessment, observe if a homogeneous solution is formed

after vigorous shaking of a small amount of solute in the solvent.[\[17\]](#)

Solvent Selection Workflow

The following diagram illustrates a logical workflow for selecting a solvent, considering the physicochemical properties of **1-butylimidazole**.

Solvent Selection Workflow for 1-Butylimidazole

[Click to download full resolution via product page](#)Caption: Logical workflow for solvent selection using **1-butylimidazole**.

Safety and Handling

1-Butylimidazole is classified as a hazardous substance. It may be fatal if swallowed, in contact with skin, or if inhaled.[18] It causes skin irritation and serious eye damage. Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.[18] In case of fire, use dry chemical, carbon dioxide, or water spray for small fires, and water spray, fog, or regular foam for large fires.[18] Containers may explode when heated.[18]

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